

A Technical Guide to the Crystal Structure of Novel Hydroxybenzindazole Compounds

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Compound of Interest

Compound Name: *Hydroxybenzindazole*

CAS No.: *31184-53-9*

Cat. No.: *B1211087*

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Introduction: The Significance of Hydroxybenzindazole Scaffolds

Benzindazole and its derivatives are a significant class of heterocyclic compounds in medicinal chemistry, known for a wide range of biological activities, including anti-tumor, anti-bacterial, and anti-inflammatory properties.[1][2] The introduction of a hydroxyl group to the benzindazole scaffold can significantly alter its physicochemical properties, influencing its solubility, hydrogen bonding capabilities, and ultimately, its interaction with biological targets. Understanding the precise three-dimensional arrangement of atoms within these novel **hydroxybenzindazole** compounds is paramount for rational drug design and the development of new therapeutic agents.[3]

This technical guide provides a comprehensive overview of the methodologies and analyses involved in determining and interpreting the crystal structure of novel **hydroxybenzindazole** compounds. As a senior application scientist, the focus here is not merely on the procedural

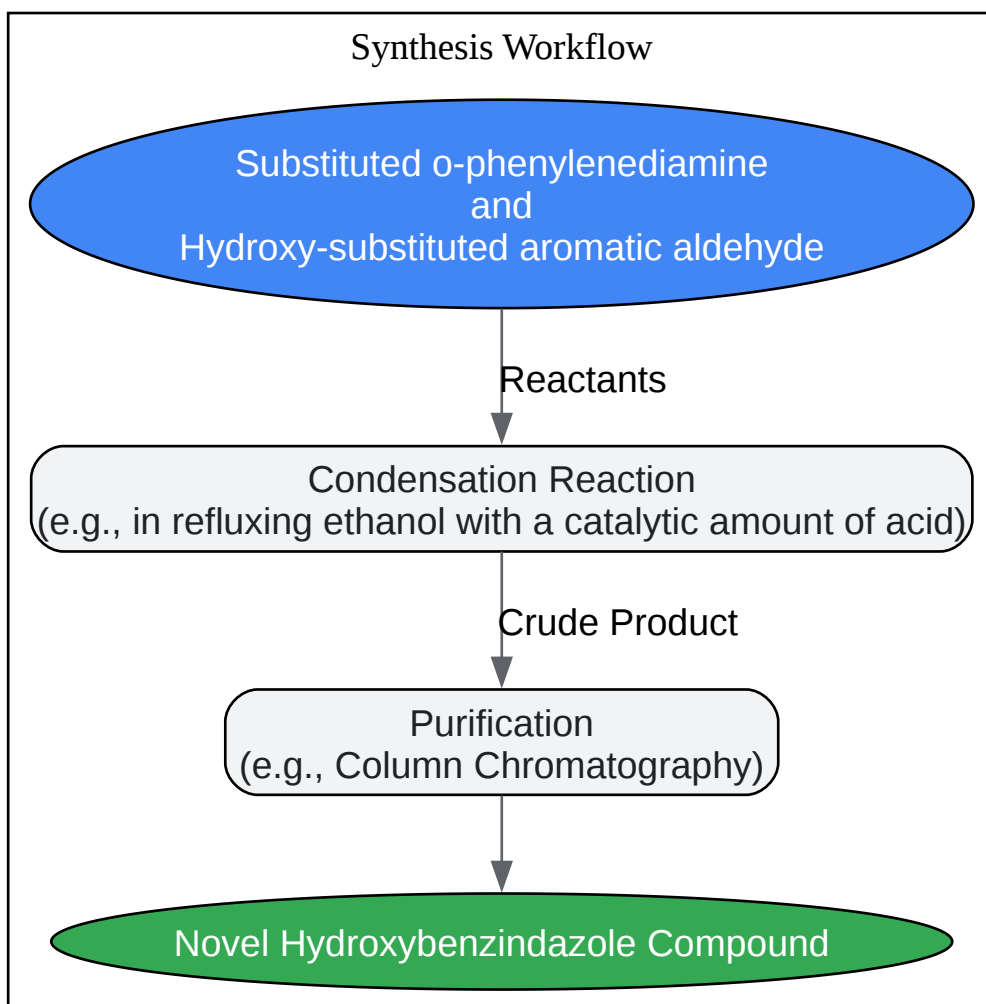
steps but on the underlying scientific rationale that governs experimental choices, ensuring a robust and self-validating approach to structural elucidation.

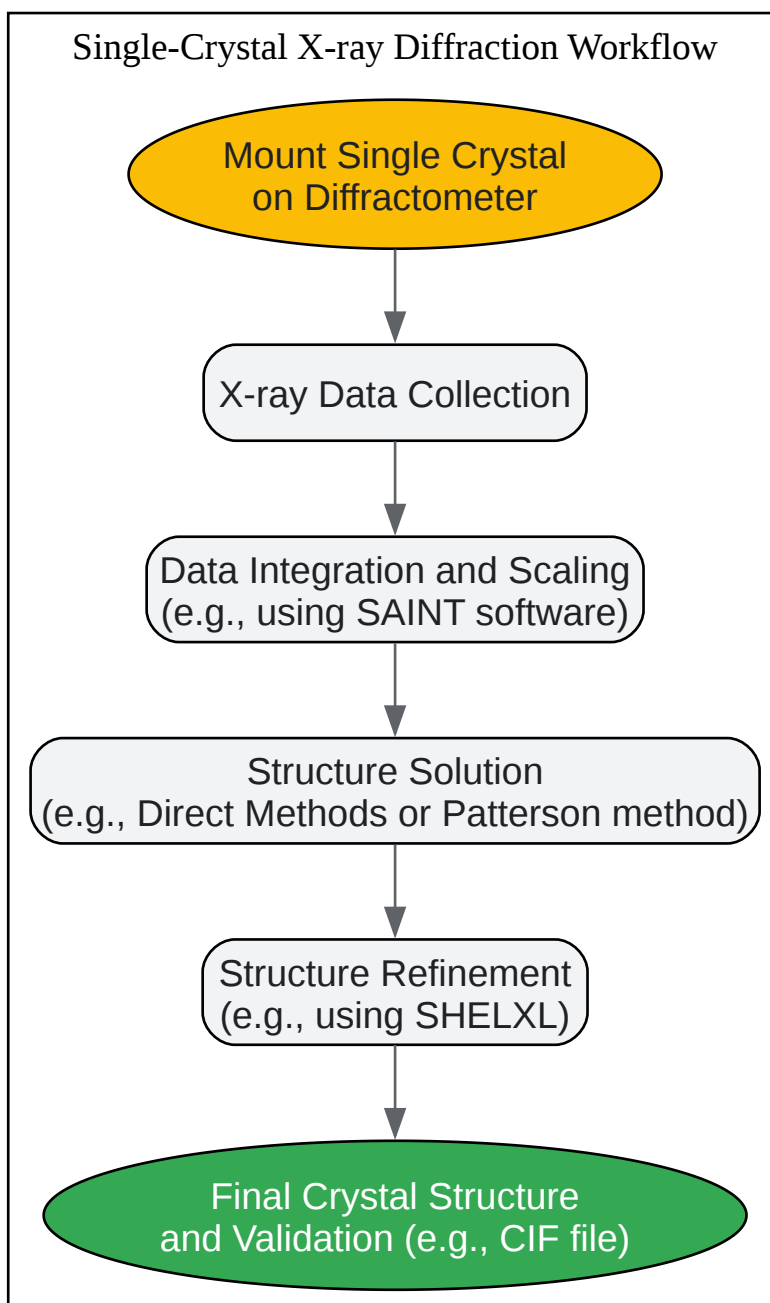
Synthesis and Crystallization: From Molecule to Single Crystal

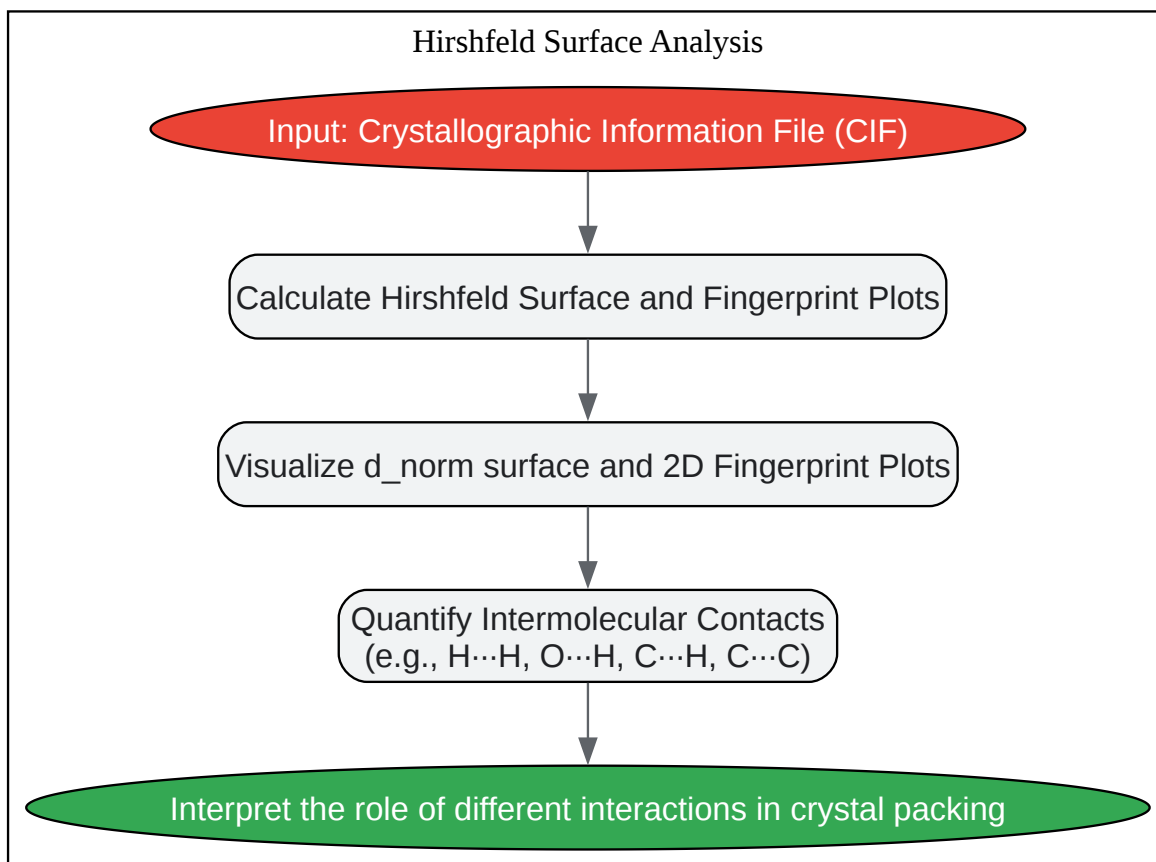
The journey to elucidating a crystal structure begins with the synthesis of the target compound and the subsequent growth of high-quality single crystals suitable for X-ray diffraction.

Synthetic Strategy: A Multi-step Approach

A common route for the synthesis of substituted benzimidazoles, a related and well-studied class of compounds, involves the condensation of an appropriate diamine with a carboxylic acid or aldehyde.^[4] This principle can be adapted for **hydroxybenzindazoles**. A representative synthetic workflow is outlined below.







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Sources

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- 2. Recent Advances in Indazole-Containing Derivatives: Synthesis and Biological Perspectives - PMC [pmc.ncbi.nlm.nih.gov]

- [3. Indazole as a Privileged Scaffold: The Derivatives and their Therapeutic Applications - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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